

# Isoamyl 2-cyanoacrylate physical and chemical properties

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## Compound of Interest

Compound Name: **Isoamyl 2-cyanoacrylate**

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An In-Depth Technical Guide to **Isoamyl 2-Cyanoacrylate**: Physical and Chemical Properties

## Introduction

**Isoamyl 2-cyanoacrylate** is a long-chain alkyl ester of cyanoacrylic acid, recognized for its applications as a rapid-acting adhesive, particularly in the medical field.<sup>[1][2][3]</sup> As a member of the cyanoacrylate family, its defining characteristic is the ability to undergo rapid anionic polymerization upon contact with moisture.<sup>[4]</sup> This property allows it to function as an effective tissue adhesive for wound closure in various surgical procedures, including dermatological, dental, and emergency medicine.<sup>[1][5]</sup> Compared to shorter-chain cyanoacrylates like ethyl or methyl esters, **isoamyl 2-cyanoacrylate** exhibits lower histotoxicity and a slower degradation rate, enhancing its biocompatibility.<sup>[4][6]</sup> This guide provides a comprehensive overview of the core physical, chemical, and biological properties of **isoamyl 2-cyanoacrylate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Structure

**Isoamyl 2-cyanoacrylate** is chemically known as 3-methylbutyl 2-cyanoprop-2-enoate.<sup>[7][8]</sup> It is a monomeric liquid that forms the basis of various medical-grade bio-adhesives.<sup>[4][5]</sup>

- Common Name: **Isoamyl 2-cyanoacrylate**
- Synonyms: Isopentyl 2-cyanoacrylate, 3-methylbutyl 2-cyanoprop-2-enoate<sup>[7][8][9]</sup>

- CAS Number: 19475-26-4[\[7\]](#)[\[10\]](#)
- Molecular Formula: C<sub>9</sub>H<sub>13</sub>NO<sub>2</sub>[\[7\]](#)[\[8\]](#)[\[11\]](#)

Caption: Chemical structure of **Isoamyl 2-cyanoacrylate**.

## Physical Properties

The physical characteristics of **Isoamyl 2-cyanoacrylate** are crucial for its application as a liquid adhesive. It is typically supplied as a sterile, colorless liquid monomer.[\[4\]](#)[\[12\]](#)

Property	Value	Source(s)
Molecular Weight	167.21 g/mol	<a href="#">[7]</a> <a href="#">[11]</a> <a href="#">[13]</a>
Density	0.9795 g/cm <sup>3</sup>	<a href="#">[11]</a>
Boiling Point	244.5 ± 23.0 °C (Predicted)	<a href="#">[11]</a>
Appearance	Colorless Liquid	<a href="#">[12]</a>

Viscosity: **Isoamyl 2-cyanoacrylate** is available in various viscosity grades, typically categorized as low, medium, and high.[\[14\]](#) This allows for its use in diverse applications, from penetrating tight-fitting joints to filling larger gaps.[\[14\]](#)[\[15\]](#) While specific values for **Isoamyl 2-cyanoacrylate** are formulation-dependent, general cyanoacrylate viscosity ranges are:

- Low Viscosity: 1–10 centipoise (cps)[\[15\]](#)
- Medium Viscosity: 50–200 cps[\[15\]](#)
- High Viscosity (Gel): 500–3,000+ cps[\[15\]](#)

Solubility: While specific solubility data for **Isoamyl 2-cyanoacrylate** is not readily available, cyanoacrylates are generally soluble in organic solvents such as acetone and nitromethane. They polymerize rapidly in the presence of weak bases like water and alcohols.[\[12\]](#)[\[16\]](#)

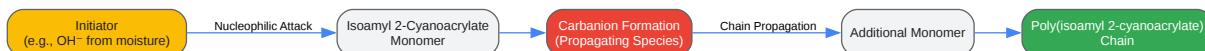
## Chemical Properties and Reactivity

### Polymerization

The most critical chemical property of **isoamyl 2-cyanoacrylate** is its ability to undergo rapid anionic polymerization.[4][12] This reaction is initiated by weak nucleophiles, most commonly the hydroxyl ions present in ambient moisture on surfaces.[12] The polymerization process is exothermic, releasing heat as it cures.[1]

The mechanism proceeds in two main stages:

- Initiation: A nucleophile (e.g.,  $\text{OH}^-$  from water) attacks the electron-deficient  $\beta$ -carbon of the monomer's vinyl group. This breaks the carbon-carbon double bond and forms a resonance-stabilized carbanion.[12]
- Propagation: The newly formed carbanion acts as a potent nucleophile, attacking another monomer molecule. This process repeats, rapidly forming long polymer chains that create a strong adhesive bond.[12]



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Caption: Anionic polymerization mechanism of **Isoamyl 2-cyanoacrylate**.

## Curing Characteristics

- Setting Time: The adhesive solidifies rapidly upon application, typically achieving fixture strength within 5 to 10 seconds.[4]
- Full Cure: While initial bonding is fast, achieving maximum bond strength requires a full cure, which typically takes 8 to 24 hours.[17]
- Influence of Environment: The cure speed is significantly influenced by ambient conditions. Higher humidity provides more initiators (water), accelerating the polymerization rate.[17] Similarly, an increase in temperature will speed up the reaction; a 10°C rise can roughly double the reaction rate.[17]

## Stability and Storage

To prevent premature polymerization, liquid **isoamyl 2-cyanoacrylate** monomers are stabilized with inhibitors. These typically include a free-radical inhibitor (like butylated hydroxyl anisole) and an anionic polymerization inhibitor (like sulfur dioxide).[18][19]

- Shelf Life: Unopened containers typically have a shelf life of 12 to 24 months.[14]
- Storage Conditions: For optimal stability, the adhesive should be stored in a cool, dark, and dry location to protect it from moisture, heat, and light, which can initiate polymerization.[20]
- Degradation: Over time or with improper storage, the monomer can begin to degrade or partially polymerize, leading to increased viscosity, slower curing times, and reduced final bond strength.[21]

## Biological Properties and Toxicological Profile

- Biocompatibility and Toxicity: **Isoamyl 2-cyanoacrylate** is considered biocompatible and is used for medical applications.[4][14] Longer-chain cyanoacrylates are significantly less histotoxic than short-chain variants (e.g., methyl- and ethyl-cyanoacrylate).[4][6] This is because they degrade more slowly, reducing the rate of release of potential irritants like formaldehyde and cyanoacetate into surrounding tissues.[4][22] Medical-grade formulations are described as sterile, non-toxic, and non-allergic.[4]
- Bacteriostatic Properties: The adhesive forms a barrier that is bacteriostatic, helping to protect wounds from infection.[1][4]
- Biodegradability: **Isoamyl 2-cyanoacrylate** is biodegradable and is eventually eliminated from the body.[1]

## Experimental Protocols

### Viscosity Measurement

Objective: To determine the flow resistance of the liquid monomer using a rotational viscometer, a key quality control parameter.[18][23]

Apparatus:

- Rotational Viscometer (e.g., Brookfield Viscometer)[18]

- Appropriate spindle for the expected viscosity range
- Temperature-controlled water bath or chamber (set to 25 °C)
- Sample of **Isoamyl 2-cyanoacrylate**

#### Methodology:

- Calibrate the viscometer according to the manufacturer's instructions.
- Equilibrate the adhesive sample to the test temperature of 25 °C.[\[18\]](#)
- Select a spindle and rotational speed appropriate for the expected viscosity. For low-viscosity liquids, a higher speed may be necessary.
- Immerse the spindle into the sample up to the marked level, avoiding the introduction of air bubbles.
- Allow the spindle to rotate in the sample until the reading on the viscometer stabilizes.
- Record the viscosity reading in centipoise (cP) or millipascal-seconds (mPa·s).
- Repeat the measurement at different rotational speeds to assess if the fluid is Newtonian or non-Newtonian.

## Accelerated Aging Stability Study

Objective: To estimate the long-term shelf life and stability of the monomer under controlled laboratory conditions. This protocol simulates real-time aging at an accelerated rate.[\[18\]](#)[\[21\]](#)

#### Apparatus:

- Laboratory oven capable of maintaining 80 °C ± 2 °C
- Sealed containers of **Isoamyl 2-cyanoacrylate**
- Viscometer and/or equipment for bond strength testing

#### Methodology:

- Place several sealed samples of the cyanoacrylate adhesive into a laboratory oven set to 80 °C.[18]
- The duration of the test is based on the Arrhenius equation, where a 10°C increase in temperature approximately doubles the chemical reaction rate. A common industry practice is that 12 days at 80 °C simulates a 2-year shelf life at ambient temperature.[18][21]
- At predetermined intervals (e.g., Day 0, Day 3, Day 6, Day 9, Day 12), remove one sample from the oven.[18]
- Allow the sample to cool completely to room temperature.
- Perform stability tests on the aged sample. The most common test is viscosity measurement, as a significant increase indicates degradation and polymerization.[18][21]
- Plot the change in viscosity over time to assess the stability profile of the formulation.

## Tensile Shear Strength Measurement

Objective: To measure the adhesive bond strength between two substrates, based on the ASTM D1002 standard.[21]

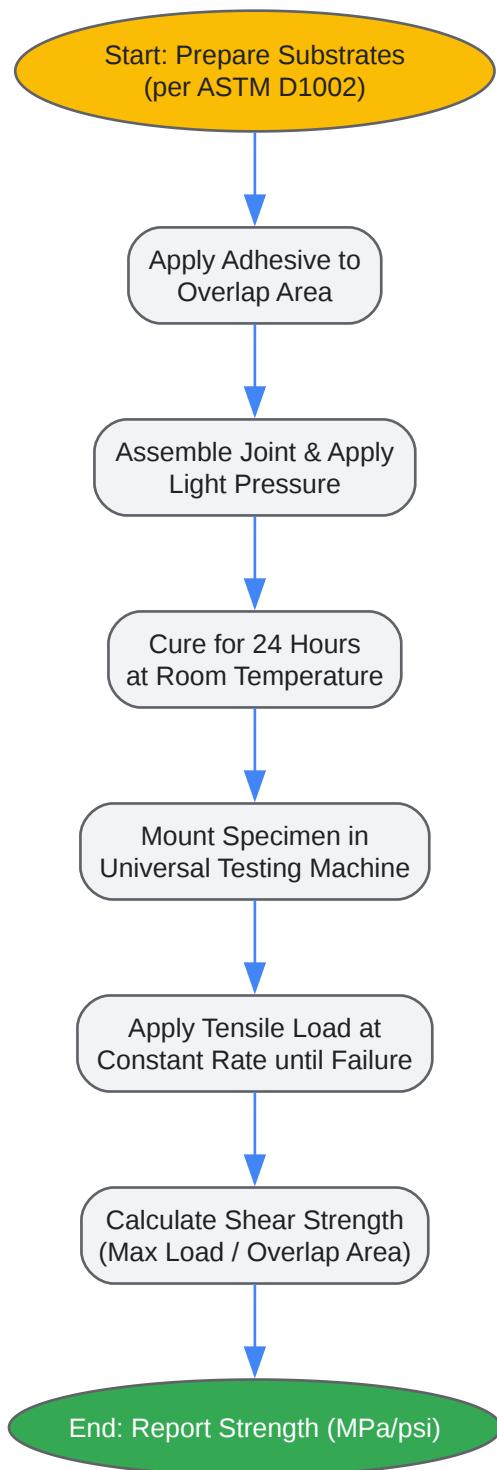
Apparatus:

- Universal Testing Machine with a suitable load cell
- Test substrates (e.g., steel, aluminum, or plastic coupons)
- Micrometer for precise measurement of substrate dimensions
- Fixtures for gripping the test specimens

Methodology:

- Substrate Preparation: Clean and degrease the bonding surfaces of the test substrates according to ASTM D1002 specifications. Measure the width and length of the bonding overlap area.

- Adhesive Application: Apply a single drop of **Isoamyl 2-cyanoacrylate** to the end of one substrate.
- Assembly: Immediately join the second substrate, creating a defined overlap (e.g., 0.5 inches). Apply light pressure to spread the adhesive into a thin, uniform film.
- Curing: Allow the assembled specimen to cure under standard laboratory conditions (e.g., 25 °C and 50% relative humidity) for at least 24 hours to ensure a full cure.[\[17\]](#)
- Testing: Mount the cured specimen in the grips of the universal testing machine.
- Load Application: Apply a tensile load at a constant rate of crosshead movement (e.g., 1.3 mm/min) until the bond fails.[\[21\]](#)
- Data Recording: Record the maximum load (in Newtons or pounds-force) reached before failure.
- Calculation: Calculate the shear strength by dividing the maximum load by the overlap area. The result is typically expressed in megapascals (MPa) or pounds per square inch (psi).



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Caption: Experimental workflow for Tensile Shear Strength testing.

## Conclusion

**Isoamyl 2-cyanoacrylate** is a specialized monomer with a unique combination of physical and chemical properties that make it highly valuable in advanced applications, particularly as a medical-grade tissue adhesive. Its rapid, moisture-initiated polymerization, strong bonding capabilities, enhanced biocompatibility compared to shorter-chain analogs, and bacteriostatic nature are key attributes. For researchers and drug development professionals, a thorough understanding of its viscosity, stability under storage, and mechanical strength, as determined by the protocols outlined, is essential for its effective and safe implementation in novel medical devices and clinical procedures.

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